

Orysastrobin Phytotoxicity Technical Support

Center for Rice Varieties

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Compound of Interest

Compound Name: Orysastrobin

Cat. No.: B033976

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the potential phytotoxicity of **Orysastrobin** on different rice varieties. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the expected phytotoxic effect of **Orysastrobin** on rice?

A1: **Orysastrobin** is a strobilurin (QoI) fungicide that has demonstrated excellent plant selectivity in all tested rice varieties.[1][2] Formulations developed for seedling box treatments provide long-lasting residual control and are combined with excellent plant selectivity under different environmental conditions.[2][3]

Q2: On which types of rice varieties has **Orysastrobin** been tested for safety?

A2: **Orysastrobin** has been tested on both Japonica and Indica rice varieties and has been found to be safe.[2] A summary of some of the tested varieties is provided in the table below.

Q3: What are the typical symptoms of fungicide phytotoxicity in rice?

A3: While **Orysastrobin** is not expected to cause phytotoxicity, general symptoms of fungicide or herbicide-induced phytotoxicity in rice can include stunting, discoloration, leaf burn, necrosis (tissue death), chlorosis (yellowing), and abnormal growth.[4]

Q4: Can environmental factors influence the phytotoxicity of fungicides?

A4: Yes, environmental conditions can influence the potential for phytotoxicity of certain pesticides. Factors such as high temperatures, humidity, and the overall health of the plant can affect its susceptibility. However, **Orysastrobin** has shown excellent plant selectivity under various environmental conditions.^{[1][2]}

Troubleshooting Guide

Issue 1: I have applied **Orysastrobin** and am observing symptoms like leaf yellowing or stunting in my rice plants. Is **Orysastrobin** the cause?

Troubleshooting Steps:

- Review Application Protocol:
 - Confirm that **Orysastrobin** was applied at the recommended dosage. Although **Orysastrobin** has a high safety margin, off-label application rates should be avoided.
 - Ensure that the application method (e.g., seedling box treatment, foliar spray) was appropriate for the experimental setup.
- Evaluate Environmental Conditions:
 - Assess for other potential stressors that can cause similar symptoms, such as nutrient deficiencies, water stress (drought or waterlogging), soil pH issues, or extreme temperatures.
- Scout for Pests and Diseases:
 - Carefully inspect the plants for signs of insect infestation or diseases other than those targeted by **Orysastrobin**. Symptoms of some diseases can be mistaken for phytotoxicity.^[5]
- Consider Other Agrochemicals:
 - If other pesticides or fertilizers were applied, check for potential interactions or known phytotoxicity of those products. Some chemicals may not be compatible.

- Examine Control Plants:
 - Compare the symptoms in the **Orysastrobin**-treated plants with your untreated control group. If the control group shows similar symptoms, the cause is unlikely to be **Orysastrobin**.

Data Presentation

Table 1: Summary of Rice Varieties Tested for **Orysastrobin** Selectivity

The following table lists some of the rice varieties on which **Orysastrobin** has been tested and has shown excellent plant selectivity, with no reported phytotoxicity.

Rice Type	Variety
Japonica	Koshihikari
	Hinohikari
	Hitomebore
	Akitakomachi
	Haenuki
	Tainong 67
	Taigeng 16
Indica	IR50
	IR72
	IAC165
	Metica-1

Source: Compiled from research data indicating broad testing on both Japonica and Indica varieties.^[2]

Experimental Protocols

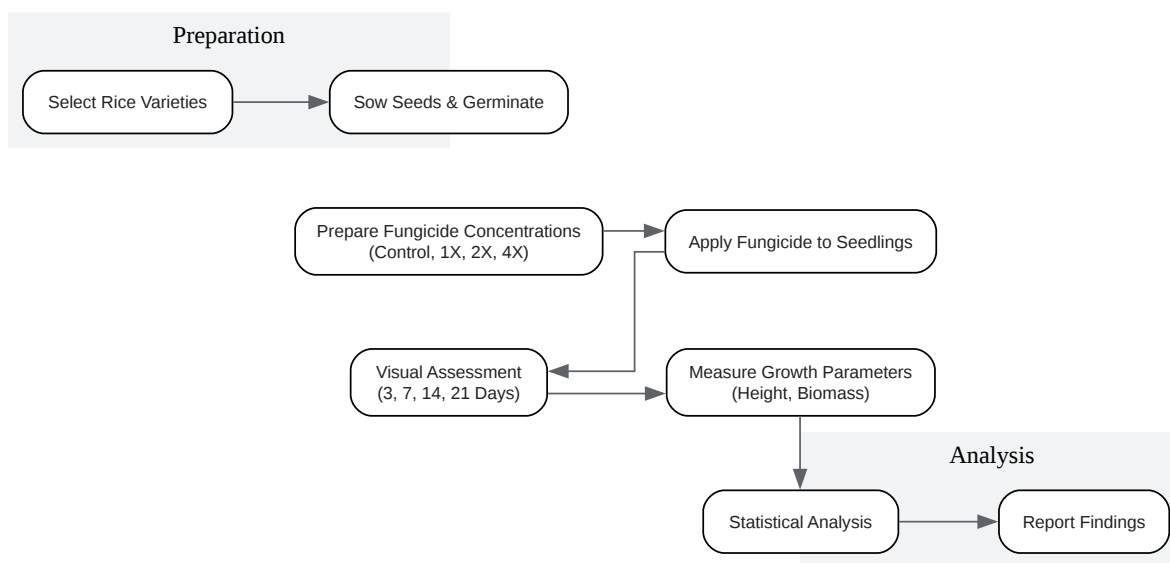
Protocol 1: General Workflow for Assessing Fungicide Phytotoxicity in Rice

This protocol outlines a general procedure for evaluating the phytotoxicity of a fungicide like **Orysastrobin** on rice seedlings.

- Plant Material and Growth Conditions:
 - Select certified seeds of the desired rice varieties.
 - Sow seeds in seedling trays or pots with a suitable growth medium.
 - Grow the seedlings in a controlled environment (greenhouse or growth chamber) with optimal temperature, light, and humidity for rice cultivation.
- Fungicide Application:
 - Prepare different concentrations of the fungicide, including the recommended dose (1X), a higher dose (e.g., 2X or 4X) to assess the safety margin, and a control (no fungicide).
 - Apply the fungicide at the appropriate growth stage (e.g., 2-3 leaf stage). The application method should mimic the intended field use (e.g., drenching the soil for seedling box application or foliar spray).
- Phytotoxicity Assessment:
 - Visually assess the plants for any signs of phytotoxicity at regular intervals (e.g., 3, 7, 14, and 21 days after application).
 - Use a rating scale (e.g., 0-10, where 0 is no injury and 10 is plant death) to quantify the observed symptoms.
 - Record specific symptoms such as stunting, chlorosis, necrosis, or malformations.
- Data Collection and Analysis:
 - Measure plant height, shoot and root biomass (dry weight) at the end of the experiment.

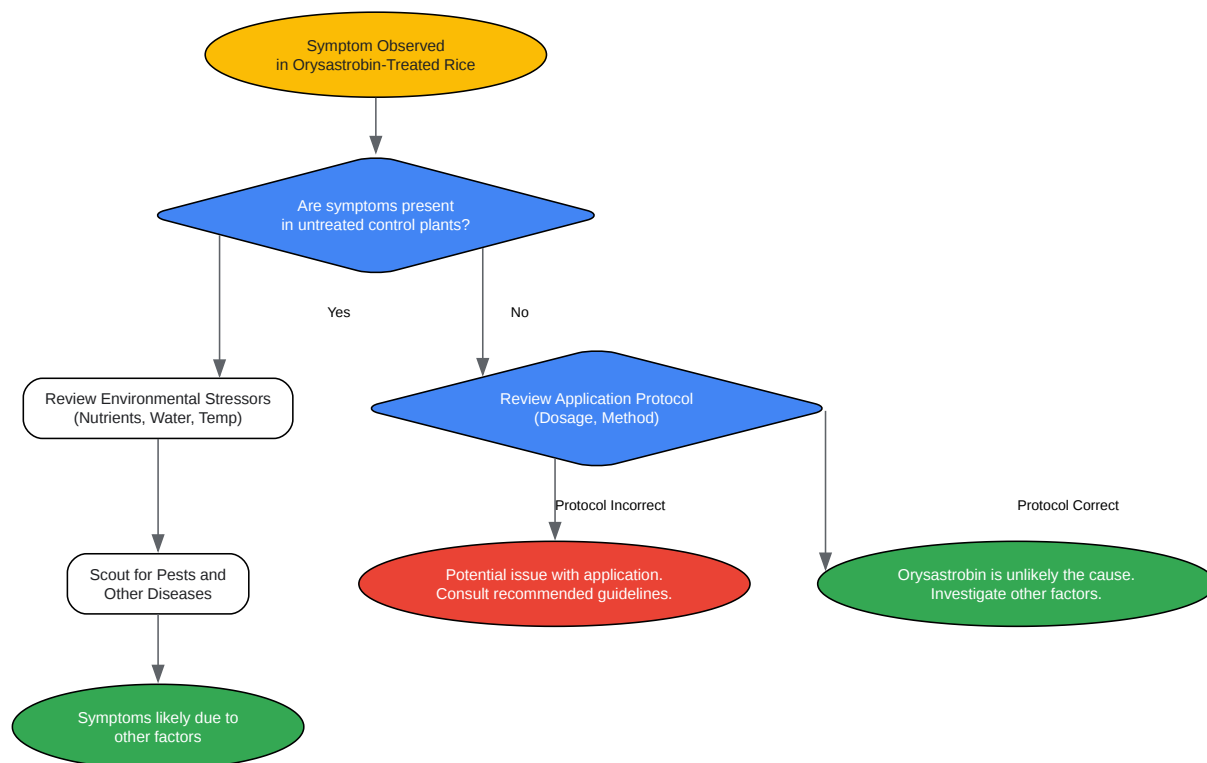
- Statistically analyze the data to determine if there are significant differences between the treated and control groups.

Visualizations



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Caption: Experimental workflow for assessing fungicide phytotoxicity in rice.



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Caption: Troubleshooting logic for observed symptoms after **Oryastrobin** application.

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